

1H NMR spectrum analysis of Indolin-5-ol hydrobromide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Indolin-5-ol hydrobromide*

CAS No.: *1221257-43-7*

Cat. No.: *B2756181*

[Get Quote](#)

An In-Depth Guide to the 1H NMR Spectral Analysis of **Indolin-5-ol Hydrobromide**: A Comparative Approach

Introduction

Indolin-5-ol and its derivatives are crucial intermediates in the synthesis of various pharmacologically active compounds. As with any synthetic molecule destined for drug development, unambiguous structural confirmation is paramount. Nuclear Magnetic Resonance (NMR) spectroscopy, particularly 1H NMR, stands as the gold standard for elucidating molecular structure in solution. This guide provides a detailed analysis of the 1H NMR spectrum of **Indolin-5-ol hydrobromide**, a common salt form that enhances stability and solubility.

This document moves beyond a simple peak list, offering a comparative analysis against its parent compound, Indoline, and its free-base counterpart, 5-Hydroxyindoline. By examining the spectral shifts and coupling patterns across these analogs, we can gain a deeper understanding of the electronic effects of substituents and protonation state, thereby providing a robust, self-validating framework for structural verification.

Part 1: The Analyte – Indolin-5-ol Hydrobromide

Indolin-5-ol hydrobromide possesses a bicyclic structure with a hydroxyl group on the aromatic ring and a protonated secondary amine in the five-membered ring. The protonation of the indoline nitrogen to an ammonium salt ($-NH_2^+$) is a key feature, as it significantly influences the electronic environment of the entire molecule, leading to predictable and informative changes in the 1H NMR spectrum.

Structure and Proton Numbering:

Caption: Workflow for 1H NMR Spectrum Acquisition and Analysis.

Caption: Spin-Spin Coupling Network in Indolin-5-ol.

Conclusion

The 1H NMR spectrum of **Indolin-5-ol hydrobromide** is characterized by distinct signals whose chemical shifts are heavily influenced by the electron-withdrawing nature of the protonated amine. The downfield shift of all protons, particularly the aliphatic H-2 protons adjacent to the nitrogen, serves as a key indicator of the hydrobromide salt formation. By comparing this spectral data with that of indoline and 5-hydroxyindoline, a clear and logical trend of chemical shifts emerges, reinforcing the structural assignment. This comparative methodology, combined with a robust experimental protocol, provides researchers with a high degree of confidence in the structural elucidation of this important pharmaceutical intermediate.

References

- ChemicalBook. (n.d.). Indoline(496-15-1) 1H NMR spectrum.
- Muhyedeen, B. R. J., et al. (2014). Solvent Effect on the 1H Chemical Shift of Some O-Hydroxyaromatic Schiff Bases.
- SpectraBase. (n.d.). 1-[(5-methyl-1,3-diphenyl-1H-pyrazol-4-yl)carbonyl]indoline - Optional[1H NMR] - Spectrum.
- ChemicalBook. (n.d.). 5-Hydroxyindole(1953-54-4) 1H NMR spectrum.
- Biological Magnetic Resonance Bank. (n.d.). bmse000097 Indole.
- PubChem. (n.d.). 5-Hydroxyindole.
- Quintanilla-Licea, R., et al. (n.d.). 1H (400 MHz) and ^{13}C (100MHz) NMR spectral data for indole 15 in...

- Furdui, B., et al. (2008). STRUCTURAL INVESTIGATIONS OF SUBSTITUTED INDOLIZINE DERIVATIVES BY NMR STUDIES. Romanian Journal of Physics.
- Scientist channel. (2025, February 22).
- Ilgin, S., et al. (2008). Synthesis and evaluation of novel N–H and N-substituted indole-2- and 3-carboxamide derivatives as antioxidants agents. Taylor & Francis Online.
- ResearchGate. (n.d.). ¹H NMR Spectra (Chemical Shifts, ppm and Coupling Constants, Hz) of 3 and 5.
- Supporting Information. (n.d.).
- Ismael, S., et al. (n.d.). Influence of solvents on the ¹H-NMR chemical shifts of 4-(4-acetyl-5-methyl-1H-1,2,3.
- Nanalysis. (2019, September 3).
- Das, A., et al. (2021).
- ChemicalBook. (n.d.). 2,3,3-Trimethylindolenine(1640-39-7) ¹H NMR spectrum.
- ResearchGate. (n.d.). Chemical shifts of the amine protons signal in ¹H NMR spectra of....
- ResearchGate. (n.d.). Solvent effects on the ¹H NMR spectra of some α-(2-hydroxy-1-phenyl)-N-(4-substituted phenyl)nitrones.
- Joseph-Nathan, P., et al. (1988). NMR STUDIES OF INDOLE. HETEROCYCLES, 27(2).
- NIST. (n.d.). ¹H-Indol-5-ol.
- ACS Publications. (2023, March 6).
- Thieme. (2023, December 1). Solvents Influence H NMR Chemical Shifts and Complete H and C NMR Spectral Assignments for Florfenicol.
- University of Rochester. (n.d.). How to Get a Good ¹H NMR Spectrum.
- Varian Mercury plus. (n.d.). Experimental section General. Proton nuclear magnetic resonance (¹H NMR) spectra were recorded.
- B18OA1. (n.d.). ¹H NMR Spectroscopy.
- Wikipedia. (n.d.). 5-Hydroxyindoline.
- PhytoBank. (n.d.). ¹H NMR Spectrum (PHY0124970).
- Loring, J. S., et al. (2020).
- MDPI. (2024, December 4). On the Use of Strong Proton Donors as a Tool for Overcoming Line Broadening in NMR.
- Govindaraju, V., et al. (2000). Proton NMR chemical shifts and coupling constants for brain metabolites.
- JEOL. (n.d.). How to read NMR spectra from the basics (chemical shift, integration ratio, coupling).
- Heinzer-Schweizer, S., et al. (2026, February 16).
- Ovid. (2020, May 1).
- Chemistry Stack Exchange. (2015, April 13).
- FooDB. (n.d.). ¹H NMR Spectrum (1D, 500 MHz, H₂O, experimental) (FDB014945).

- Cheméo. (n.d.). 1H-Indol-5-ol.pdf.
- Chemistry LibreTexts. (2021, January 20). 2.8.3: The 1H-NMR experiment.
- To cite this document: BenchChem. [1H NMR spectrum analysis of Indolin-5-ol hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2756181/docs#1h-nmr-spectrum-analysis-of-indolin-5-ol-hydrobromide\]](https://www.benchchem.com/product/b2756181/docs#1h-nmr-spectrum-analysis-of-indolin-5-ol-hydrobromide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

